Application Notes and Protocols for Bioconjugation using Propargyl-PEG2-acid

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Compound of Interest	
Compound Name:	*Propargyl-PEG2-acid*
CAS No.:	*1859379-85-3*
Cat. No.:	*B610226*

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Introduction

Propargyl-PEG2-acid is a bifunctional linker molecule widely utilized in bioconjugation, particularly for the development of antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs).[1][2][3][4] Its structure features a terminal propargyl group (an alkyne) and a carboxylic acid, connected by a two-unit polyethylene glycol (PEG) spacer.[5][6] This heterobifunctional nature allows for a sequential and controlled conjugation strategy. The carboxylic acid can be activated to form a stable amide bond with primary amines (e.g., lysine residues) on proteins and other biomolecules.[7][8] The propargyl group enables covalent linkage to azide-modified molecules through copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a highly efficient and specific click chemistry reaction.[2][9] The hydrophilic PEG spacer enhances solubility and can improve the pharmacokinetic properties of the resulting conjugate.[5][10]

These application notes provide detailed protocols for the two-stage conjugation of **Propargyl-PEG2-acid** to amine-containing biomolecules and subsequent click chemistry reaction.

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Data Presentation: Reaction Parameters and Expected Outcomes

The following tables summarize typical reaction conditions and expected outcomes for the bioconjugation techniques involving **Propargyl-PEG2-acid**. These values are derived from established protocols for similar linker molecules and should be optimized for specific applications.

Table 1: EDC/NHS Activation of **Propargyl-PEG2-acid** and Amine Coupling

Parameter	Recommended Range	Notes
Activation Step (pH)	4.5 - 6.0	Optimizes the formation of the amine-reactive NHS-ester.[11]
Coupling Step (pH)	7.2 - 8.5	Facilitates efficient reaction with primary amines.[11]
Molar Excess of EDC	2 - 10 fold (over Propargyl-PEG2-acid)	A starting point for optimization.[11]
Molar Excess of NHS	1.25 - 2.5 fold (over EDC)	Stabilizes the active intermediate.[11]
Reaction Time (Activation)	15 - 30 minutes	At room temperature.[11]
Reaction Time (Coupling)	2 hours - overnight	At room temperature or 4°C.
Typical Conjugation Efficiency	40 - 80%	Highly dependent on the biomolecule and reaction conditions.

Table 2: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

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Parameter	Recommended Concentration	Notes
Alkyne-modified Biomolecule	10 µM - 1 mM	
Azide-containing Molecule	1.5 - 5 fold molar excess (over alkyne)	
Copper(II) Sulfate ($CuSO_4$)	50 µM - 1 mM	
Reducing Agent (e.g., Sodium Ascorbate)	1 - 5 mM	Should be in excess of $CuSO_4$.
Copper Ligand (e.g., THPTA, TBTA)	5 fold molar excess (over $CuSO_4$)	Accelerates the reaction and protects the biomolecule.
Reaction Time	1 - 4 hours	At room temperature.[12]
Expected Yield	> 90%	CuAAC is typically a high-yield reaction.[13]

Experimental Protocols

Protocol 1: Two-Step Conjugation of **Propargyl-PEG2-acid** to an Amine-Containing Protein

This protocol describes the activation of the carboxylic acid group of **Propargyl-PEG2-acid** using EDC and NHS, followed by conjugation to primary amines on a protein.

Materials:

- **Propargyl-PEG2-acid**
- Protein of interest (in an amine-free buffer, e.g., PBS)
- N-(3-Dimethylaminopropyl)-N′-ethylcarbodiimide hydrochloride (EDC)
- N-hydroxysuccinimide (NHS) or N-hydroxysulfosuccinimide (sulfo-NHS)
- Activation Buffer: 0.1 M MES, pH 4.5-6.0

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- Coupling Buffer: Phosphate-buffered saline (PBS), pH 7.2-7.5
- Quenching Solution: 1 M Tris-HCl, pH 8.0 or 1 M glycine
- Desalting columns
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)

Procedure:

Step 1: Activation of **Propargyl-PEG2-acid**

- Equilibrate EDC and NHS/sulfo-NHS to room temperature before opening.
- Prepare a 10 mg/mL stock solution of **Propargyl-PEG2-acid** in anhydrous DMF or DMSO.
- In a reaction tube, add the desired amount of **Propargyl-PEG2-acid** stock solution.
- Add Activation Buffer to the reaction tube.
- Add a 2- to 10-fold molar excess of EDC and a 1.25- to 2.5-fold molar excess of NHS/sulfo-NHS to the **Propargyl-PEG2-acid** solution.
- Incubate for 15-30 minutes at room temperature to form the NHS ester.

Step 2: Conjugation to the Protein

- Prepare the protein of interest in the Coupling Buffer at a concentration of 1-10 mg/mL.
- If the activation solution volume is small, it can be added directly to the protein solution. Alternatively, to remove excess EDC and NHS, the activated **Propargyl-PEG2-acid** can be purified using a desalting column equilibrated with Coupling Buffer.
- Add the activated **Propargyl-PEG2-acid** (NHS ester) to the protein solution. The molar ratio of the linker to the protein should be optimized to achieve the desired degree of labeling.
- Incubate the reaction for 2 hours at room temperature or overnight at 4°C with gentle mixing.

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- Quench the reaction by adding the Quenching Solution to a final concentration of 10-50 mM. Incubate for 15 minutes at room temperature.
- Purify the propargyl-modified protein from excess reagents and byproducts using a desalting column or dialysis.

Protocol 2: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the "click" reaction between the propargyl-modified biomolecule and an azide-containing molecule.

Materials:

- Propargyl-modified biomolecule (from Protocol 1)
- Azide-containing molecule of interest
- Copper(II) sulfate ($CuSO_4$) stock solution (e.g., 20 mM in water)
- Sodium ascorbate stock solution (e.g., 100 mM in water, freshly prepared)
- Copper ligand (e.g., THPTA) stock solution (e.g., 50 mM in water)
- Reaction Buffer: PBS or other suitable buffer, pH 7.4

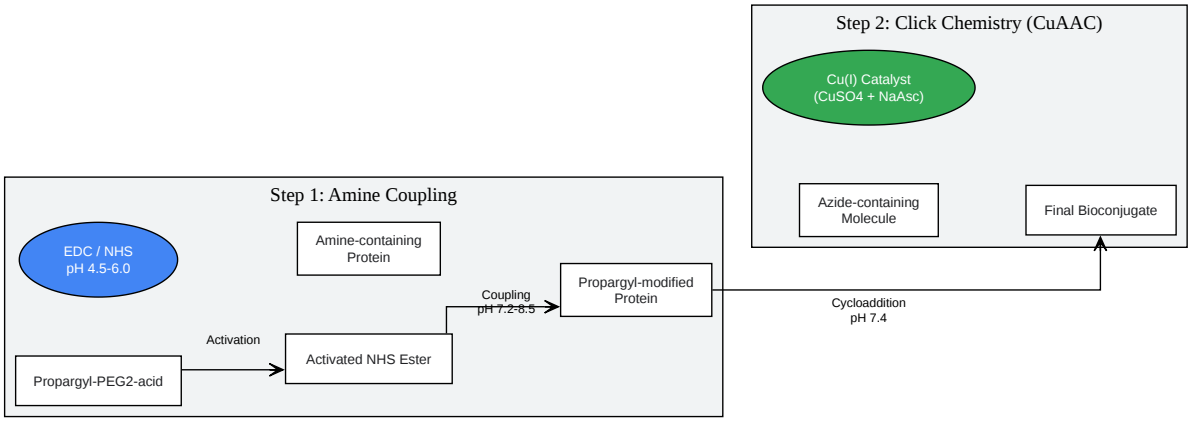
Procedure:

- In a reaction tube, add the propargyl-modified biomolecule to the Reaction Buffer.
- Add the azide-containing molecule to the reaction mixture. A 1.5- to 5-fold molar excess over the alkyne-modified biomolecule is recommended.
- Prepare a premix of $CuSO_4$ and the copper ligand. Add the ligand to the $CuSO_4$ solution in a 5:1 molar ratio.
- Add the $CuSO_4$/ligand premix to the reaction tube. The final concentration of $CuSO_4$ should be between 50 µM and 1 mM.

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- Initiate the reaction by adding the freshly prepared sodium ascorbate solution. The final concentration should be 1-5 mM.
- Gently mix the reaction and incubate at room temperature for 1-4 hours. The reaction can be monitored by techniques such as HPLC or mass spectrometry.
- Once the reaction is complete, the resulting bioconjugate can be purified by size-exclusion chromatography (SEC), dialysis, or other appropriate methods to remove the copper catalyst and excess reagents.

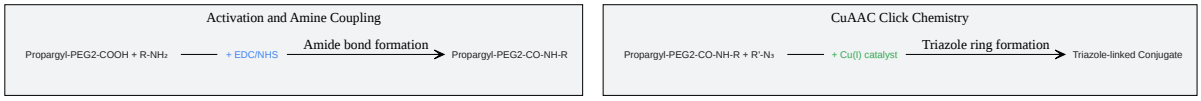
Mandatory Visualization



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Caption: Workflow for bioconjugation using **Propargyl-PEG2-acid**.

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Caption: Chemical reactions in the two-step conjugation process.

Characterization of the Final Conjugate

The successful conjugation and purity of the final product should be confirmed using appropriate analytical techniques.

- UV-Vis Spectroscopy: To determine the concentration of the protein and potentially the degree of labeling if the attached molecule has a distinct chromophore.
- Mass Spectrometry (MALDI-TOF or ESI-MS): To confirm the mass of the final conjugate and assess the distribution of the drug-to-antibody ratio (DAR) in ADCs.
- Size-Exclusion Chromatography (SEC-HPLC): To verify the purity of the conjugate and detect any aggregation or fragmentation.
- Sodium Dodecyl Sulfate-Polyacrylamide Gel Electrophoresis (SDS-PAGE): To visualize the increase in molecular weight of the protein after conjugation.

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References

- 1. moleculardepot.com [moleculardepot.com]

- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Propargyl-PEG2-acid | TargetMol [targetmol.com]
- 5. Cas 1859379-85-3,Propargyl-PEG2-acid | lookchem [lookchem.com]
- 6. Propargyl-PEG2-acid, CAS 1859379-85-3 | AxisPharm [axispharm.com]
- 7. Propargyl-PEG2-amine, 944561-44-8 | BroadPharm [broadpharm.com]
- 8. Propargyl-PEG2-acid, 1859379-85-3 | BroadPharm [broadpharm.com]
- 9. Propargyl PEG, Click Chemistry Tool | BroadPharm [broadpharm.com]
- 10. broadpharm.com [broadpharm.com]
- 11. benchchem.com [benchchem.com]
- 12. Copper-Catalyzed Azide–Alkyne Click Chemistry for Bioconjugation - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Peptide Conjugation via CuAAC ‘Click’ Chemistry - PMC [pmc.ncbi.nlm.nih.gov]

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